

natural sources of Dotriacontanoic acid

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Compound Focus: Dotriacontanoic acid

CAS No.: 3625-52-3

Cat. No.: S570614

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Natural Sources and Basic Properties

Dotriacontanoic acid, also known as Lacceroic acid, is a saturated very-long-chain fatty acid [1]. The primary natural source identified is **stick lac wax** [1]. It can also be derived through the oxidation of 1-dotriacontanol (lacceryl alcohol), followed by purification [1].

The table below summarizes its core chemical information:

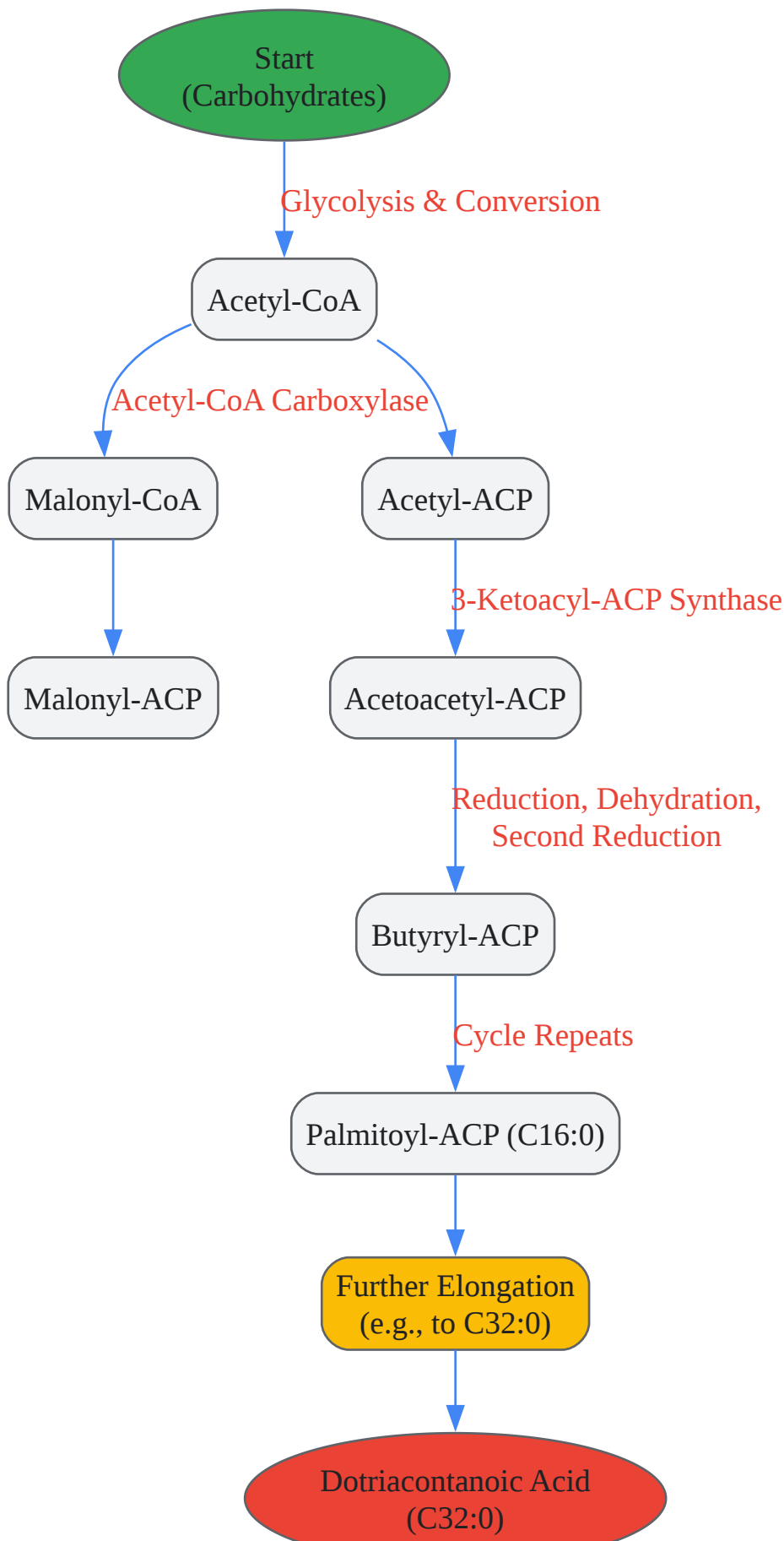
Property	Description
Systematic Name	Dotriacontanoic acid [1]
Common Name	Lacceroic acid [1]
Type	Saturated fatty acid [1]
Chemical Formula	$C_{32}H_{64}O_2$ [1]
Molar Mass	480.85 g/mol [1]
Known Natural Source	Stick lac wax [1]

A derivative, **ethyl lacceroate**, can be obtained as a crystalline solid (rhombic plates, melting point 76 °C) by reacting lacceroic acid with HCl gas in boiling absolute ethanol [1].

Research Context and Information Gaps

The available data primarily comes from older chemical inventories and foundational texts [1]. Current research on very-long-chain fatty acids (VLCFAs) is extensive, but it often focuses on more common types. **Dotriacontanoic acid** is considered a "minor" component in biological systems, which may explain the scarcity of recent, dedicated studies and the absence of detailed, modern extraction and analysis protocols in the search results.

For context, the diagram below outlines the general biosynthetic pathway for saturated straight-chain fatty acids, which culminates in the 16-carbon palmitic acid. **Dotriacontanoic acid** would require further elongation steps beyond this core process [2].



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General biosynthetic pathway for saturated fatty acids, with elongation to C32:0.

Suggested Research Directions

To obtain the in-depth technical data you require, I suggest the following pathways:

- **Consult Specialized Databases:** Search scientific databases like SciFinder Navigator, Reaxys, or the USDA's specialized lipid databases using the term "**Dotriacontanoic acid**" or its CAS number (if available). These resources often contain more detailed spectral data and property information.
- **Review Articles on VLCFAs:** Look for recent review articles on the biological roles and analysis of very-long-chain fatty acids. These reviews may mention **Dotriacontanoic acid** in context and cite relevant primary research.
- **Explore Related Industrial Processes:** Investigate the chemical composition of **lac (shellac) wax** and its refining processes, as this is a known commercial source.

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References

1. Lacceroic acid - Wikipedia [en.wikipedia.org]
2. Fatty acid synthesis [en.wikipedia.org]

To cite this document: Smolecule. [natural sources of Dotriacontanoic acid]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b570614#natural-sources-of-dotriacontanoic-acid>]

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